

Cellular Uptake Mechanisms of IR-820 Conjugates: Application Notes and Protocols

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Compound of Interest

Compound Name: *IR-820*

Cat. No.: *B15141578*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the cellular uptake mechanisms of **IR-820** and its various conjugated forms. Detailed protocols for key experiments are included to facilitate the study and characterization of these processes in your own research.

Introduction to IR-820 and its Conjugates

IR-820 is a near-infrared (NIR) cyanine dye with applications in bio-imaging and photothermal therapy. Its utility is significantly enhanced when conjugated with nanoparticles, liposomes, polymers, or targeting ligands. These conjugations are designed to improve solubility, stability, and bioavailability, and to enable targeted delivery to specific cell types, such as cancer cells. Understanding the cellular uptake mechanisms of these conjugates is crucial for optimizing their design and therapeutic efficacy. While free **IR-820** is generally understood to enter cells via passive diffusion, its conjugated forms are predominantly internalized through active, energy-dependent processes, primarily endocytosis.

The cellular entry of **IR-820** conjugates is a critical step that influences their intracellular fate and subsequent therapeutic or diagnostic action. The specific endocytic pathway utilized can depend on the physicochemical properties of the conjugate, including its size, shape, surface

charge, and the presence of targeting moieties. The primary endocytic pathways involved in the uptake of **IR-820** conjugates include clathrin-mediated endocytosis (CME), caveolin-mediated endocytosis (CvME), and macropinocytosis.

Key Cellular Uptake Pathways for IR-820 Conjugates

The internalization of **IR-820** conjugates is often a complex process that can involve one or more endocytic pathways.

Clathrin-Mediated Endocytosis (CME)

This is a receptor-mediated process that involves the formation of clathrin-coated pits at the plasma membrane. For some **IR-820** conjugates, particularly those designed to target specific cellular receptors, CME is a primary route of entry.^[1] This pathway is crucial for the uptake of various essential molecules and also for many drug delivery systems. The process begins with the binding of the conjugate to its receptor, followed by the recruitment of adaptor proteins and clathrin to form a coated pit, which then invaginates and pinches off to form a clathrin-coated vesicle within the cell.

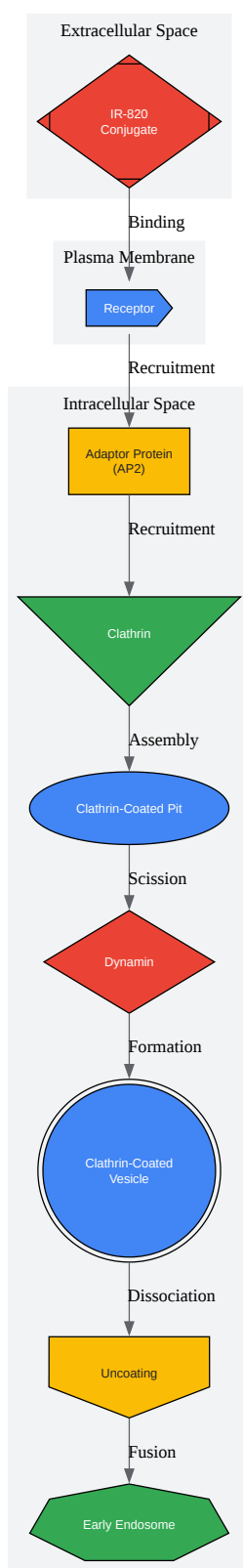
Caveolin-Mediated Endocytosis (CvME)

CvME involves flask-shaped invaginations of the plasma membrane called caveolae, which are rich in cholesterol and the protein caveolin-1. This pathway is often associated with the uptake of smaller nanoparticles and certain biomolecules. The internalization via CvME can lead to the avoidance of lysosomal degradation, which can be advantageous for the delivery of sensitive therapeutic agents.

Macropinocytosis

Macropinocytosis is a non-specific, actin-dependent process that involves the formation of large vesicles called macropinosomes. This pathway is responsible for the bulk uptake of extracellular fluid and solutes. Larger **IR-820**-conjugated nanoparticles or aggregates may be internalized through this mechanism.

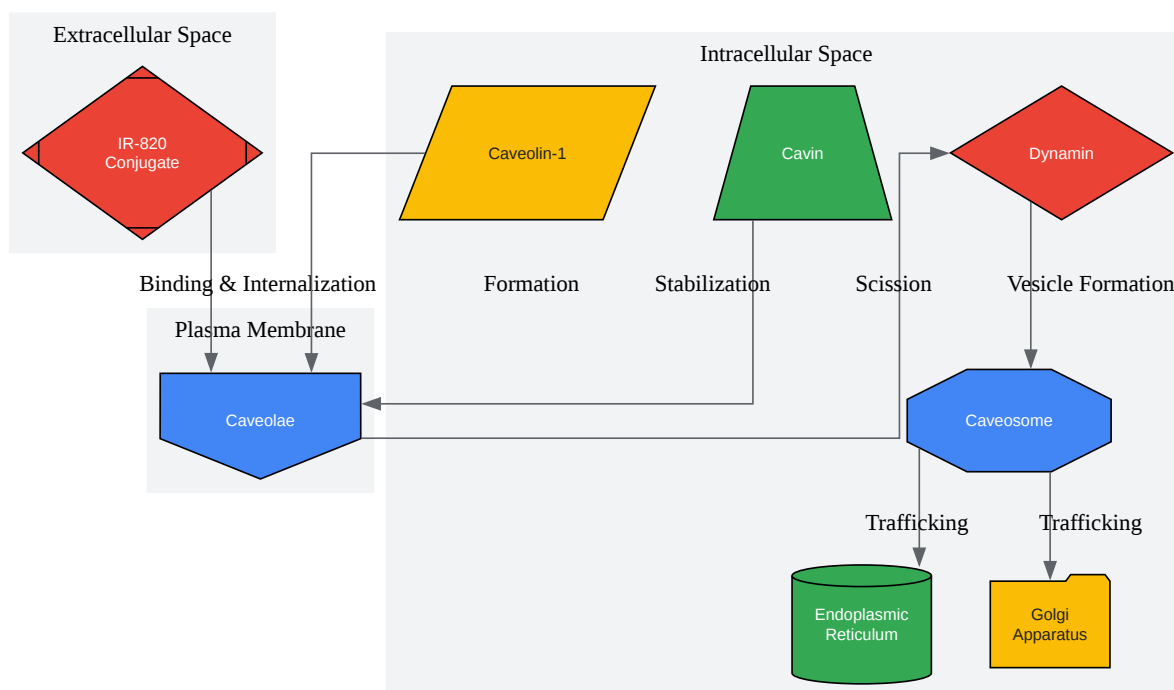
The following diagram illustrates the general signaling pathway for clathrin-mediated endocytosis.



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Clathrin-Mediated Endocytosis Pathway.

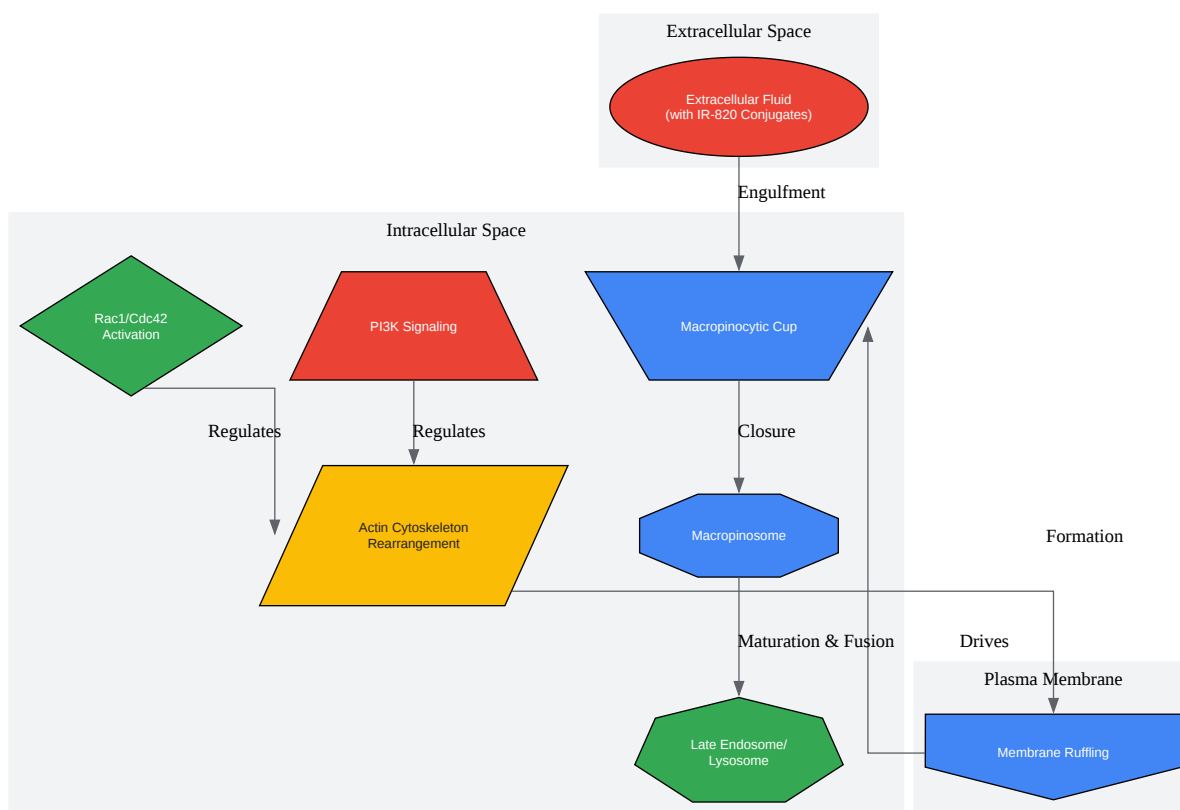
The following diagram illustrates the general signaling pathway for caveolin-mediated endocytosis.



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Caveolin-Mediated Endocytosis Pathway.

The following diagram illustrates the general process of macropinocytosis.



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Macropinocytosis Pathway.

Quantitative Analysis of Cellular Uptake

The efficiency of cellular uptake of **IR-820** conjugates is a critical parameter for their therapeutic application. This can be quantified using various techniques, with Fluorescence-Activated Cell Sorting (FACS) and Confocal Laser Scanning Microscopy (CLSM) being the most common.

Dose-Dependent and Time-Dependent Uptake

Studies have consistently shown that the cellular uptake of **IR-820** conjugates is both dose- and time-dependent.^{[2][3][4]} Higher concentrations of the conjugates and longer incubation times generally lead to increased intracellular accumulation, until a saturation point is reached.

IR-820 Conjugate	Cell Line	Incubation Time	Concentration	Observed Uptake Trend	Reference
IR-820-PLGA NPs	MCF-7	3 h	20 μ M vs 60 μ M	Significantly higher uptake at 60 μ M	[2]
IC/IR-820 NPs	MDA-MB-231	0.5, 1, 2, 4 h	Not specified	Uptake increased with time, reaching a high level at 4 h	[3]
Cur@IR820-ss-PEG	4T1	2 h and 4 h	Not specified	Uptake at 4h was higher than at 2h	[5]
IR820-PLGA NPs	MDA-MB-231	4 h	10, 25, 35 μ M	Uptake increased with concentration	[4]
Covalent IR820-PEG-diamine	Dx5, MES-SA, SKOV-3	4 h	5 μ M	Higher uptake compared to free IR-820	[6]

Effect of Endocytosis Inhibitors

To elucidate the specific endocytic pathways involved in the uptake of **IR-820** conjugates, various pharmacological inhibitors are used. The reduction in cellular uptake in the presence of a specific inhibitor provides evidence for the involvement of the corresponding pathway.

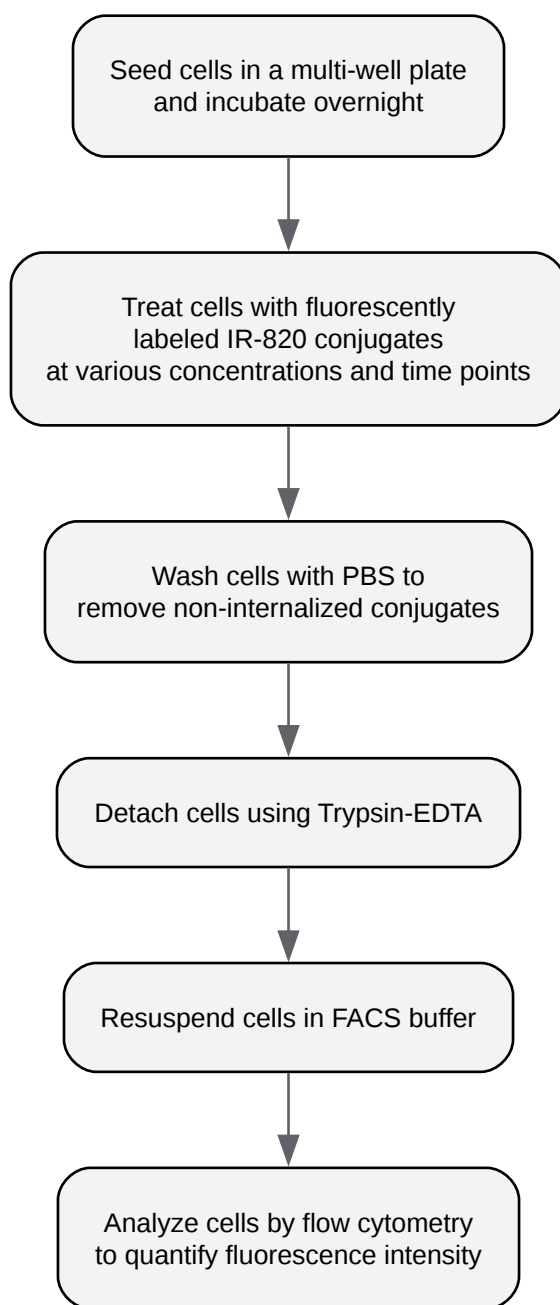
Inhibitor	Target Pathway	IR-820 Conjugate	Cell Line	Effect on Uptake	Reference
Chlorpromazine	Clathrin-mediated	[DOX][IR820] INMs	MCF-7	Decreased uptake	[1]
Sucrose	Clathrin-mediated	[DOX][IR820] INMs	MCF-7	Decreased uptake	[1]
Chloroquine	Clathrin-mediated	[DOX][IR820] INMs	MCF-7	Decreased uptake	[1]
Filipin III	Caveolae-mediated	[DOX][IR820] INMs	MCF-7	Slightly reduced uptake	[1]
Nystatin	Caveolae-mediated	FPA/EPI NPs	Rat Kupffer Cells	Time-dependent inhibition	[7] [8]
Amiloride	Macropinocytosis	FPA/EPI NPs	Rat Kupffer Cells	Time-dependent inhibition	[7] [8]
Colchicine	Microtubule formation	FPA/EPI NPs	Rat Kupffer Cells	Time-dependent inhibition	[7] [8]

Experimental Protocols

Protocol 1: Quantitative Analysis of Cellular Uptake by Flow Cytometry (FACS)

This protocol describes the use of FACS to quantify the cellular uptake of fluorescently labeled **IR-820** conjugates.

Workflow Diagram



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FACS Analysis Workflow.

Materials:

- Cells of interest (e.g., MCF-7, MDA-MB-231)
- Complete cell culture medium

- Multi-well plates (e.g., 24-well)
- Fluorescently labeled **IR-820** conjugates
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA solution
- FACS buffer (e.g., PBS with 1% BSA and 0.1% sodium azide)
- Flow cytometer

Procedure:

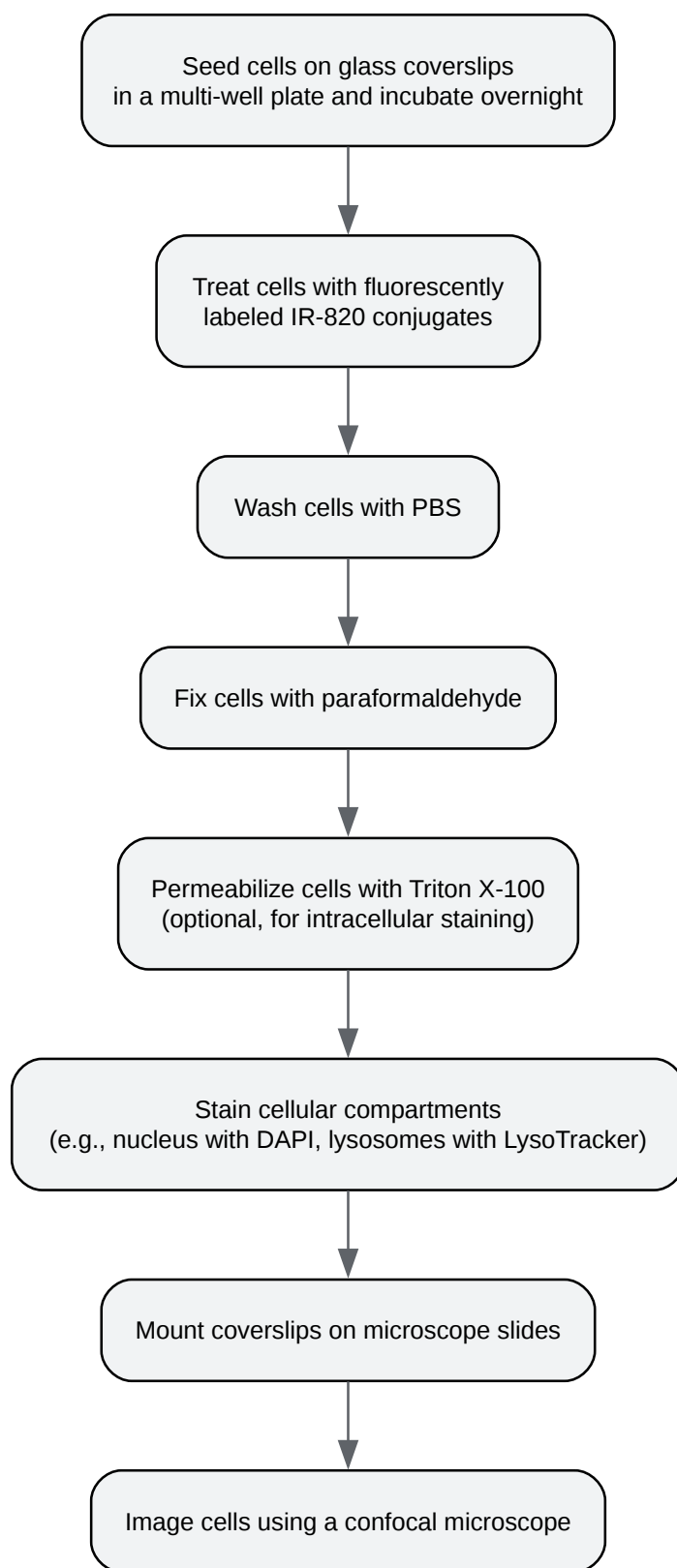
- **Cell Seeding:** Seed the cells in a 24-well plate at a density of 1×10^5 cells per well and incubate overnight at 37°C in a humidified 5% CO₂ incubator.[2]
- **Treatment:** Remove the culture medium and add fresh medium containing the fluorescently labeled **IR-820** conjugates at the desired concentrations (e.g., 10, 25, 35 µM).[4] Incubate for various time points (e.g., 0.5, 1, 2, 4 hours) to assess time-dependent uptake.[3]
- **Washing:** After incubation, aspirate the medium and wash the cells three times with ice-cold PBS to remove any conjugates that are not internalized.
- **Cell Detachment:** Add 200 µL of Trypsin-EDTA to each well and incubate for 3-5 minutes at 37°C to detach the cells.
- **Resuspension:** Add 800 µL of complete medium to neutralize the trypsin and gently pipette to create a single-cell suspension. Transfer the cell suspension to a FACS tube.
- **Centrifugation and Resuspension:** Centrifuge the cells at 300 x g for 5 minutes. Discard the supernatant and resuspend the cell pellet in 500 µL of FACS buffer.
- **FACS Analysis:** Analyze the cells on a flow cytometer. Use an appropriate laser and filter set to detect the fluorescence of your label. For each sample, acquire at least 10,000 events.
- **Data Analysis:** Gate the cell population based on forward and side scatter to exclude debris. The mean fluorescence intensity (MFI) of the gated population is proportional to the amount

of internalized conjugate.

Protocol 2: Qualitative and Semi-Quantitative Analysis of Cellular Uptake by Confocal Laser Scanning Microscopy (CLSM)

This protocol outlines the use of CLSM to visualize the intracellular localization of **IR-820** conjugates.

Workflow Diagram



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CLSM Analysis Workflow.

Materials:

- Cells of interest
- Complete cell culture medium
- Multi-well plates with glass coverslips
- Fluorescently labeled **IR-820** conjugates
- PBS
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Triton X-100 in PBS (optional)
- Nuclear stain (e.g., DAPI)
- Organelle-specific stains (e.g., LysoTracker for lysosomes)
- Mounting medium
- Confocal microscope

Procedure:

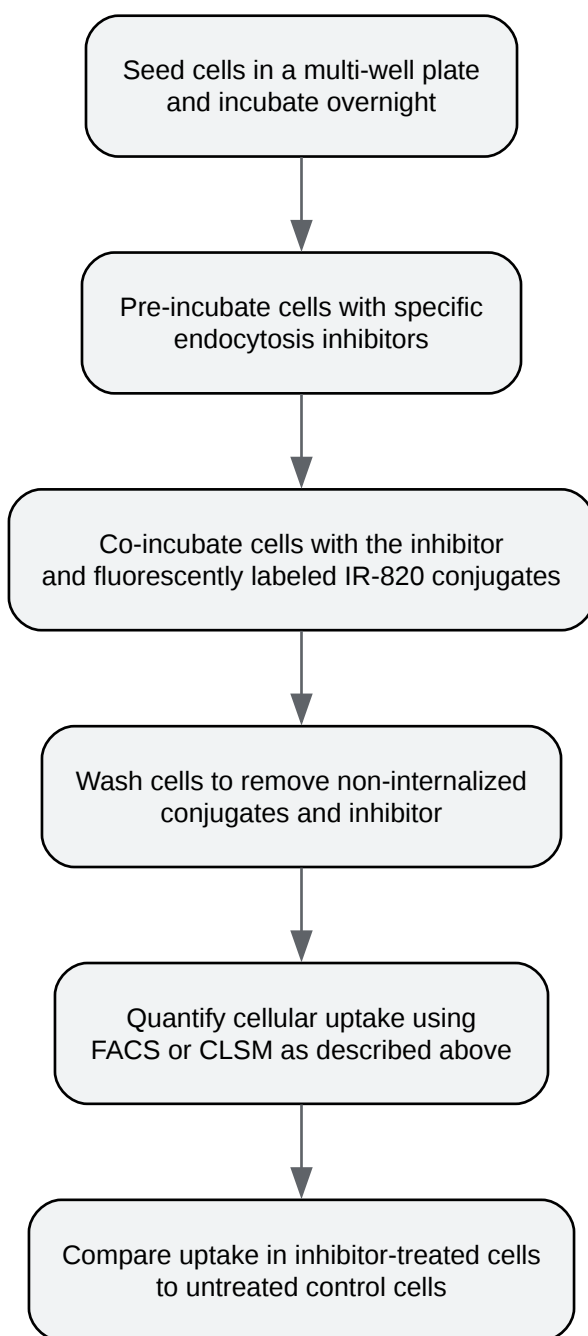
- Cell Seeding: Seed cells on sterile glass coverslips placed in a multi-well plate and allow them to adhere overnight.
- Treatment: Treat the cells with the fluorescently labeled **IR-820** conjugates at the desired concentration and for the desired time.
- Washing: Gently wash the cells three times with PBS.
- Fixation: Fix the cells by incubating with 4% PFA for 15 minutes at room temperature.
- Washing: Wash the cells three times with PBS.

- **Permeabilization (Optional):** If intracellular staining is required, permeabilize the cells with 0.1% Triton X-100 in PBS for 10 minutes.
- **Staining:** Incubate the cells with fluorescent stains for specific organelles (e.g., DAPI for the nucleus, LysoTracker for lysosomes) according to the manufacturer's instructions.
- **Washing:** Wash the cells three times with PBS.
- **Mounting:** Carefully mount the coverslips onto microscope slides using a mounting medium.
- **Imaging:** Visualize the cells using a confocal microscope with the appropriate laser lines and emission filters for your fluorescent labels. Acquire z-stack images to confirm intracellular localization.

Protocol 3: Endocytosis Inhibition Assay

This protocol is used to identify the specific endocytic pathways involved in the uptake of **IR-820** conjugates.

Workflow Diagram



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Endocytosis Inhibition Assay Workflow.

Materials:

- Same as for FACS or CLSM protocols
- Endocytosis inhibitors (see table above for examples and target pathways)

Procedure:

- **Cell Seeding:** Seed cells as described in Protocol 1 or 2.
- **Pre-incubation with Inhibitors:** Pre-incubate the cells with the specific endocytosis inhibitor at a non-toxic concentration for 30-60 minutes at 37°C.
- **Co-incubation:** Without removing the inhibitor, add the fluorescently labeled **IR-820** conjugate to the medium and co-incubate for the desired time.
- **Washing:** Wash the cells thoroughly with PBS to remove the inhibitor and non-internalized conjugates.
- **Quantification of Uptake:** Proceed with either the FACS (Protocol 1) or CLSM (Protocol 2) protocol to quantify the cellular uptake.
- **Data Analysis:** Compare the cellular uptake of the **IR-820** conjugate in the presence of each inhibitor to the uptake in control cells (treated with the conjugate but no inhibitor). A significant reduction in uptake suggests the involvement of the pathway targeted by that inhibitor.

Conclusion

The cellular uptake of **IR-820** conjugates is a multifaceted process primarily mediated by endocytosis. The specific pathway(s) involved are dependent on the physicochemical characteristics of the conjugate. A thorough understanding and characterization of these uptake mechanisms, using the protocols outlined above, are essential for the rational design of **IR-820**-based nanomedicines for improved diagnostic and therapeutic outcomes.

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